

Application Notes: High-Temperature Aqueous Dyeing with Disperse Blue 284

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Disperse blue 284

Cat. No.: B12363496

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These application notes provide a comprehensive guide for the use of **C.I. Disperse Blue 284** in the high-temperature aqueous dyeing of polyester fabrics. The protocols outlined are intended for laboratory-scale applications, ensuring precision and reproducibility for researchers and scientists.

Overview of Disperse Blue 284

Disperse Blue 284 is a monoazo disperse dye suitable for dyeing and printing on polyester and its blends, including microfiber fabrics.[1] Its chemical structure lends it a bright blue shade.[1] [2] High-temperature dyeing methods are necessary to facilitate the diffusion of the dye into the compact, hydrophobic structure of polyester fibers.[3][4] This process, typically carried out at 130°C under pressure, opens up the fiber structure, allowing for effective dye penetration and leading to good overall fastness properties.[3][4]

Key Properties:

- Chemical Class: Single azo[1]
- Appearance: Blue grain/powder[5]
- Application: High-temperature exhaust dyeing, thermosol, and printing.[5]
- Substrate: Primarily Polyester (PET) and its blends.[1][6]

Quantitative Data Summary

The following tables summarize the key parameters for the high-temperature dyeing of polyester with Disperse Blue 284 and its expected fastness performance.

Table 1: Recommended High-Temperature Dyeing Parameters

Parameter	Recommended Range	Purpose
Dye Concentration	0.5 - 4.0% (o.w.f.) ¹	To achieve desired shade depth
Liquor Ratio	1:10 to 1:15	Ratio of the weight of the dyeing liquor to the weight of the fabric
pH	4.5 - 5.5	Optimal pH for dye stability and exhaustion; prevents dye hydrolysis[3][7][8][9]
Dispersing Agent	1.0 - 2.0 g/L	Prevents dye agglomeration and ensures a stable dispersion[2][10]
Leveling Agent	0.5 - 1.0 g/L	Promotes uniform dye uptake and prevents unlevel dyeing[11][12]
Dyeing Temperature	130°C	Opens polyester fiber structure for dye diffusion[3][4][7]
Time at Temperature	30 - 60 minutes	Allows for complete dye penetration and fixation[3][4]
Heating Rate	1.0 - 2.0°C / minute	Controlled heating prevents rapid, uneven dye uptake[3]
Cooling Rate	~2.0°C / minute	Slow cooling prevents shocking and creasing of the fabric[10]

¹o.w.f. = on the weight of fabric

Table 2: Typical Fastness Properties of Disperse Blue 284 on Polyester

Fastness Test	Standard Method	Rating (1-8 for Light, 1-5 for others)
Light Fastness	ISO 105-B02	4-5
Washing Fastness (Color Change)	ISO 105-C06	4-5
Sublimation Fastness	ISO 105-P01	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4-5

(Data sourced from supplier technical information.^[5] Ratings are on a scale where 5 is excellent, except for light fastness which is on a scale of 1-8, with 8 being the highest.)

Experimental Protocols

Protocol for High-Temperature Exhaust Dyeing

This protocol details the laboratory procedure for dyeing a 10g sample of 100% polyester fabric.

Materials and Reagents:

- 100% Polyester fabric (pre-scoured)
- Disperse Blue 284
- Anionic Dispersing Agent (e.g., sodium salt of a condensation product of naphthalene sulfonic acid and formaldehyde)
- High-temperature Leveling Agent
- Acetic Acid (to adjust pH)

- Sodium Hydroxide
- Sodium Hydrosulfite (Sodium Dithionite)
- Deionized water
- High-temperature laboratory dyeing machine
- pH meter
- Analytical balance

Procedure:

- Dye Bath Preparation:
 - Set the liquor ratio to 1:10 (100 mL of water for 10g of fabric).
 - In the dyeing vessel, add the required volume of deionized water.
 - Add Dispersing Agent (e.g., 1.0 g/L) and Leveling Agent (e.g., 0.5 g/L).
 - Adjust the pH of the dyebath to 4.5 - 5.5 using acetic acid.[\[3\]](#)[\[7\]](#)[\[9\]](#)
 - Separately, prepare a dispersion of the required amount of Disperse Blue 284 (e.g., 2% o.w.f. = 0.2g) by making a paste with a small amount of water, then adding it to the dyebath.
- Dyeing Cycle:
 - Introduce the polyester fabric into the dyebath at approximately 60°C.[\[7\]](#)
 - Raise the temperature to 130°C at a rate of 1.5°C per minute.[\[3\]](#)[\[10\]](#)
 - Hold the temperature at 130°C for 45-60 minutes.[\[3\]](#)[\[7\]](#)[\[10\]](#)
 - Cool the dyebath down to 70-80°C at a rate of 2.0°C per minute.[\[10\]](#)
 - Drain the dyebath.

- Post-Treatment (Reduction Clearing):
 - This step is crucial for removing unfixed dye from the fiber surface, which significantly improves wash fastness.[\[13\]](#)[\[14\]](#)[\[15\]](#)
 - Prepare a fresh bath at 70-80°C with a 1:10 liquor ratio containing:
 - Sodium Hydroxide: 2 g/L[\[10\]](#)[\[14\]](#)
 - Sodium Hydrosulfite: 2 g/L[\[10\]](#)
 - Treat the dyed fabric in this solution for 15-20 minutes.[\[10\]](#)[\[13\]](#)
 - Drain the bath and rinse the fabric thoroughly with hot water, followed by a cold water rinse.
- Neutralization and Final Rinse:
 - Neutralize the fabric in a fresh bath with a dilute solution of acetic acid (0.5-1.0 g/L).
 - Perform a final cold water rinse.
 - Dry the fabric at a temperature not exceeding 60°C.

Protocol for Wash Fastness Testing (ISO 105-C06)

Procedure:

- Cut a 10 cm x 4 cm specimen of the dyed polyester fabric.[\[16\]](#)[\[17\]](#)
- Place the specimen between two pieces of standard adjacent multifiber fabric of the same size and sew along one of the shorter edges.[\[17\]](#)[\[18\]](#)
- Prepare a wash solution containing 4 g/L ECE standard detergent and 1 g/L sodium perborate in deionized water.[\[18\]](#)
- Place the composite specimen in a stainless steel container of a launder-ometer with 150 mL of the wash solution and 10 stainless steel balls (for test A2S).[\[16\]](#)[\[18\]](#)

- Conduct the test at 40°C for 30 minutes for a standard cycle.[\[7\]](#)
- After the cycle, remove the specimen, rinse it twice in cold deionized water, and then for one minute in running tap water.[\[16\]](#)
- Squeeze out excess water, remove the stitching (except on one short side), and dry the fabric in air at a temperature not exceeding 60°C.[\[16\]](#)[\[19\]](#)
- Evaluate the change in color of the dyed specimen and the staining of the multifiber fabric using the respective Grey Scales under standard lighting conditions.

Protocol for Light Fastness Testing (ISO 105-B02)

Procedure:

- Mount a specimen of the dyed fabric on a card.
- Partially cover the specimen with an opaque mask.
- Simultaneously expose the specimen and a set of Blue Wool references (standards 1-8) to a xenon-arc lamp under specified conditions (e.g., controlled humidity, temperature).
- Continue exposure until a specific contrast (e.g., Grade 3 on the Grey Scale for assessing change in colour) is observed between the exposed and unexposed parts of a specific Blue Wool reference.
- Assess the light fastness of the specimen by comparing the change in its color to the changes in the Blue Wool references. The light fastness rating corresponds to the number of the Blue Wool reference that shows a similar degree of fading.

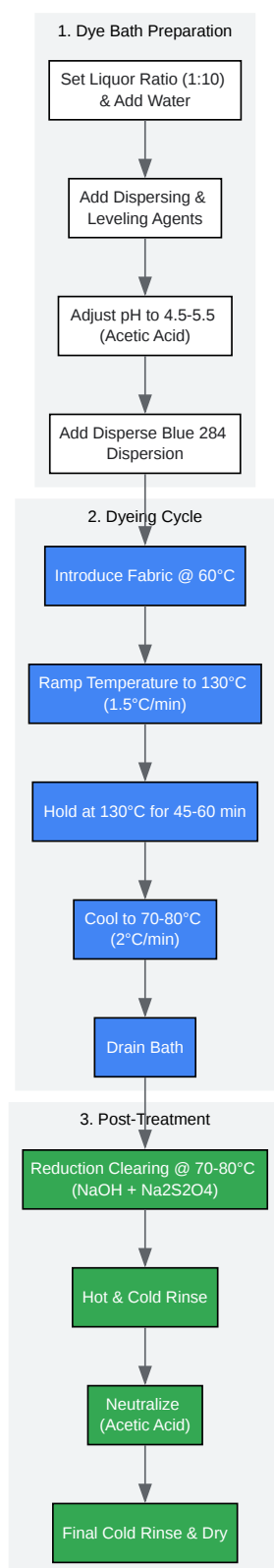
Protocol for Rubbing Fastness Testing (ISO 105-X12 / AATCC 8)

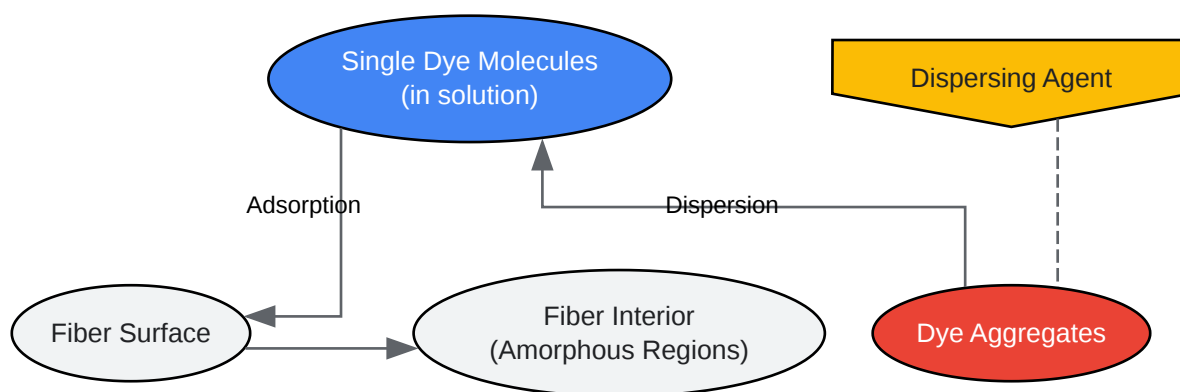
Procedure:

- Dry Rubbing:
 - Mount the dyed fabric specimen on the base of a crockmeter.

- Fix a square of standard white cotton crocking cloth to the rubbing finger.
- Move the finger back and forth along the specimen 10 times with a downward force of 9N.
- Wet Rubbing:
 - Repeat the procedure with a fresh white crocking cloth that has been wetted with deionized water to a specific moisture content.
- Evaluation:
 - Allow the wet crocking cloth to air dry.
 - Evaluate the amount of color transferred to both the dry and wet white cloths by comparing them with the Grey Scale for Staining. A rating from 1 (heavy staining) to 5 (no staining) is assigned.[\[20\]](#)

Visualizations





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- To cite this document: BenchChem. [Application Notes: High-Temperature Aqueous Dyeing with Disperse Blue 284]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12363496#using-disperse-blue-284-in-high-temperature-aqueous-dyeing>]

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